

TMEM45B expression in normal human tissues

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An In-depth Technical Guide to the Expression of TMEM45B in Normal Human Tissues

For Researchers, Scientists, and Drug Development Professionals

Introduction

Transmembrane protein 45B (TMEM45B) is a protein-coding gene whose function is an active area of investigation.[1] Current research suggests it plays a role in the innate immune response, specifically in antiviral mechanisms.[2] Structurally, TMEM45B is a multi-pass membrane protein. While much of the research on TMEM45B has focused on its upregulation in various cancers, such as osteosarcoma and lung cancer, understanding its baseline expression profile in healthy human tissues is critical for contextualizing its role in disease and for the development of targeted therapeutics.[3][4] This document provides a comprehensive overview of TMEM45B expression across a range of normal human tissues at both the transcriptomic and proteomic levels, details common experimental protocols for its study, and explores its potential signaling pathway involvement.

Transcriptomic Expression Profile (RNA)

Analysis of RNA sequencing data from the Genotype-Tissue Expression (GTEx) project and the Human Protein Atlas (HPA) shows that TMEM45B mRNA is detected in many tissues.[5][6] The expression is particularly enhanced in the esophagus and intestine.[6][7] The following

table summarizes the median transcript expression levels in Transcripts Per Million (TPM) across a variety of normal human tissues, based on GTEx data.[\[8\]](#)[\[9\]](#)

Table 1: Median RNA Expression of TMEM45B in Normal Human Tissues (GTEx V8)

Tissue	Median Expression (TPM)
Esophagus - Mucosa	105.80
Esophagus - Muscularis	48.91
Colon - Transverse	38.69
Small Intestine - Terminal Ileum	33.72
Stomach	29.54
Vagina	28.51
Skin - Sun Exposed (Lower leg)	26.16
Skin - Not Sun Exposed (Suprapubic)	24.58
Colon - Sigmoid	23.49
Adrenal Gland	15.11
Lung	12.82
Prostate	12.01
Ovary	10.63
Breast - Mammary Tissue	9.98
Uterus	9.17
Testis	8.13
Thyroid	7.91
Artery - Aorta	7.82
Heart - Atrial Appendage	4.41
Pancreas	4.25
Nerve - Tibial	3.53
Adipose - Subcutaneous	3.48
Kidney - Cortex	2.50

Tissue	Median Expression (TPM)
Liver	2.41
Spleen	2.27
Brain - Cortex	1.11
Skeletal Muscle	0.89
Whole Blood	0.47

(Data sourced from the GTEx Portal. Tissues are selected to represent a broad range of organ systems.)

Proteomic Expression Profile (Protein)

Protein expression data, primarily derived from immunohistochemistry (IHC) studies by the Human Protein Atlas, reveals that TMEM45B protein is present in most tissues, with predominantly cytoplasmic staining.^{[5][10]} However, it is important to note that the Human Protein Atlas reports low consistency between antibody staining results and RNA expression data for this particular protein, suggesting that post-transcriptional regulation may play a significant role or that antibody specificity could be a variable.^[5]

Table 2: Immunohistochemistry (IHC) Summary of TMEM45B Protein in Normal Human Tissues

Tissue	Cell Type	Staining Level	Subcellular Location
Gastrointestinal Tract			
Esophagus	Squamous epithelial cells	Medium	Cytoplasmic
Duodenum	Glandular cells	High	Cytoplasmic
Small intestine	Glandular cells	Medium	Cytoplasmic
Colon	Glandular cells	Medium	Cytoplasmic
Liver	Hepatocytes	High	Cytoplasmic
Liver	Cholangiocytes	Low	Cytoplasmic
Pancreas	Exocrine glandular cells	Medium	Cytoplasmic
Reproductive System			
Testis	Cells in seminiferous ducts	Medium	Cytoplasmic
Prostate	Glandular cells	Medium	Cytoplasmic
Endometrium	Glandular cells	Low	Cytoplasmic
Other Tissues			
Kidney	Cells in tubules	Medium	Cytoplasmic
Skin	Squamous epithelial cells	Medium	Cytoplasmic
Lung	Pneumocytes	Low	Cytoplasmic
Spleen	White pulp cells	Low	Cytoplasmic
Brain (Cerebral Cortex)	Neuropil	Not detected	-

(Data synthesized from the Human Protein Atlas.)

Subcellular Localization

The primary subcellular location reported by large-scale screening is the cytoplasm and nucleoplasm.[10] More specific research in mouse dorsal root ganglion (DRG) neurons has identified TMEM45B localization in the trans-Golgi apparatus.[11][12] This more specific localization may suggest a role in protein processing and trafficking within certain cell types.

Potential Signaling Pathway Involvement

While the precise signaling pathways involving TMEM45B in normal physiological contexts are not yet fully elucidated, research in disease models, particularly cancer, has offered potential insights. Multiple studies have linked TMEM45B to the canonical Wnt/ β -catenin signaling pathway.[3][4] In osteosarcoma cells, knockdown of TMEM45B was shown to decrease the expression of β -catenin and its downstream targets, c-Myc and Cyclin D1.[3][4] It is hypothesized that TMEM45B may promote the translocation of β -catenin into the nucleus, though the exact mechanism is unclear.[13] This relationship is depicted below, with the caveat that this interaction has been observed in a cancer context and its relevance to normal tissue homeostasis requires further investigation.

TMEM45B's proposed role in the Wnt/ β -catenin pathway.

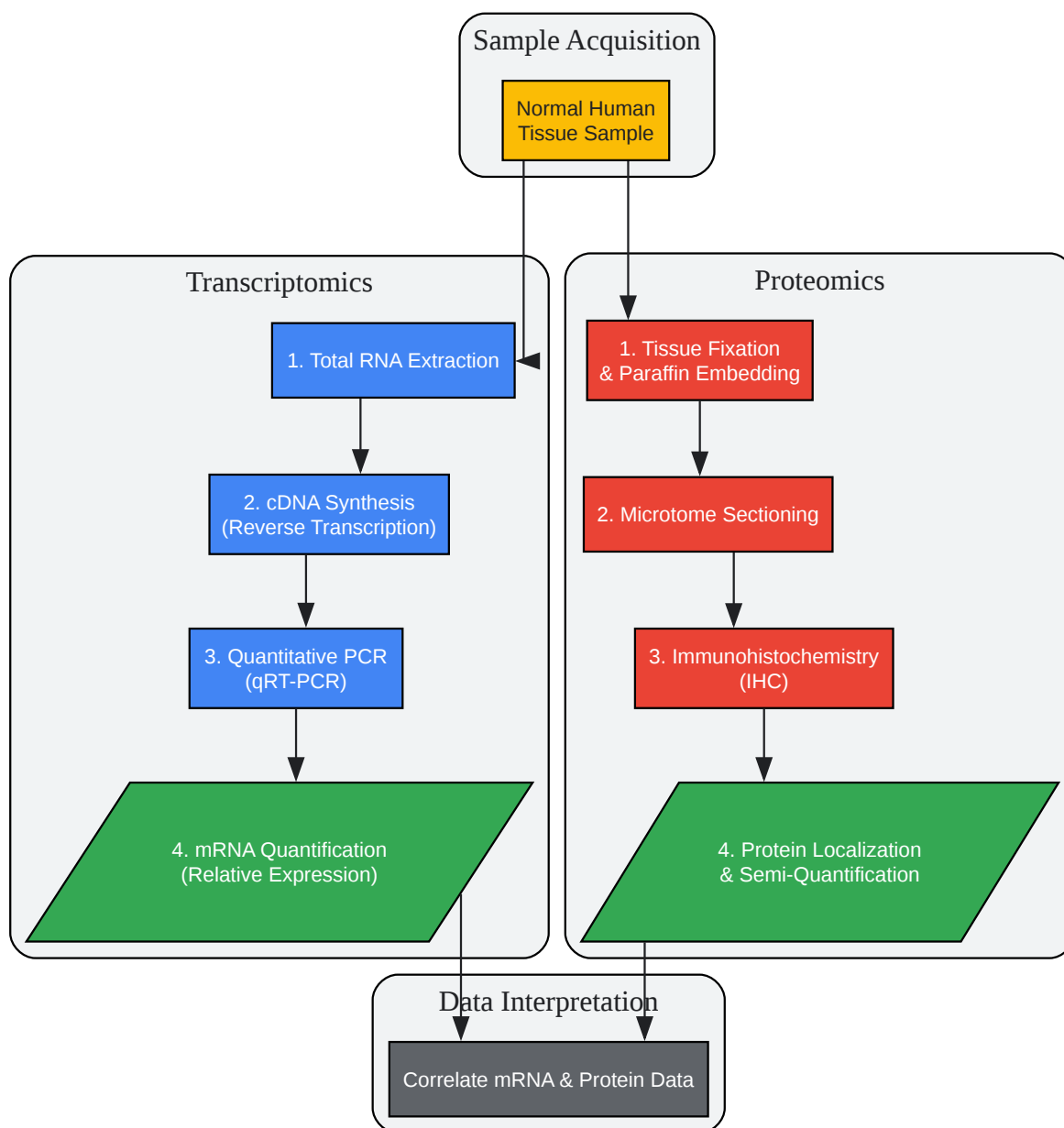
Experimental Protocols & Workflows

The study of TMEM45B expression relies on standard molecular biology techniques. Below are representative protocols for quantifying its mRNA and protein levels.

General Workflow for Expression Analysis

A typical project to characterize the expression of a gene like TMEM45B involves parallel transcriptomic and proteomic analyses, starting from tissue sample collection and culminating in data integration and biological interpretation.

General Workflow for TMEM45B Expression Analysis



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Workflow for TMEM45B mRNA and protein expression analysis.

Quantitative Real-Time PCR (qRT-PCR) for TMEM45B mRNA

This two-step protocol is a standard method for quantifying TMEM45B mRNA levels relative to a stable reference gene.

I. RNA Extraction and cDNA Synthesis:

- **Homogenization:** Homogenize ~20-30 mg of fresh-frozen normal human tissue in a suitable lysis buffer (e.g., containing guanidinium thiocyanate) to inactivate RNases.
- **RNA Isolation:** Isolate total RNA using a silica-column-based kit or phenol-chloroform extraction. Assess RNA quality and quantity using spectrophotometry (A260/A280 ratio) and gel electrophoresis.
- **DNase Treatment:** Treat the extracted RNA with DNase I to remove any contaminating genomic DNA.
- **Reverse Transcription:** Synthesize first-strand complementary DNA (cDNA) from 1-2 µg of total RNA using a reverse transcriptase enzyme and a mix of oligo(dT) and random hexamer primers.

II. qPCR Reaction:

- **Reaction Mix:** Prepare a qPCR reaction mix containing:
 - cDNA template (diluted 1:10)
 - SYBR Green Master Mix (containing dNTPs, Taq polymerase, and SYBR Green dye)
 - Forward and Reverse primers specific for TMEM45B (designed to span an exon-exon junction).
 - Nuclease-free water.
- **Controls:** Include a no-template control (NTC) to check for contamination and a no-reverse-transcriptase (-RT) control to verify the absence of genomic DNA amplification.

- Thermal Cycling: Perform the reaction on a real-time PCR instrument with a typical program:
 - Initial denaturation (e.g., 95°C for 5 minutes).
 - 40 cycles of:
 - Denaturation (95°C for 15 seconds).
 - Annealing/Extension (60°C for 60 seconds).
 - Melt Curve Analysis: To verify the specificity of the amplified product.
- Data Analysis: Determine the threshold cycle (Ct) for TMEM45B and a reference gene (e.g., GAPDH, ACTB). Calculate the relative expression of TMEM45B using the delta-delta Ct ($\Delta\Delta Ct$) method.

Immunohistochemistry (IHC) for TMEM45B Protein

This protocol details the staining of TMEM45B in formalin-fixed, paraffin-embedded (FFPE) tissue sections.

- Deparaffinization and Rehydration:
 - Immerse slides in xylene (2 changes, 5 minutes each).
 - Transfer through a graded series of ethanol: 100% (2x, 3 min), 95% (1x, 3 min), 70% (1x, 3 min).
 - Rinse in distilled water.
- Antigen Retrieval:
 - Perform Heat-Induced Epitope Retrieval (HIER). Immerse slides in a citrate buffer (pH 6.0) and heat in a pressure cooker or water bath at 95-100°C for 20 minutes.
 - Allow slides to cool to room temperature.
- Blocking:

- Wash slides in a wash buffer (e.g., PBS with 0.05% Tween-20).
- Block endogenous peroxidase activity by incubating sections in 3% hydrogen peroxide for 10 minutes.
- Rinse with wash buffer.
- Apply a protein block (e.g., 5% normal goat serum in PBS) and incubate for 1 hour to prevent non-specific antibody binding.
- Primary Antibody Incubation:
 - Incubate sections with a primary antibody against TMEM45B (e.g., a rabbit polyclonal) diluted in antibody diluent. Incubation is typically done overnight at 4°C in a humidified chamber.
- Detection:
 - Wash slides to remove unbound primary antibody.
 - Apply a biotinylated secondary antibody (e.g., goat anti-rabbit) and incubate for 30-60 minutes.
 - Wash, then apply a streptavidin-horseradish peroxidase (HRP) conjugate and incubate for 30 minutes.
- Chromogen and Counterstain:
 - Wash slides and apply a chromogen solution such as DAB (3,3'-Diaminobenzidine). Monitor for color development (brown precipitate).
 - Stop the reaction by rinsing with water.
 - Counterstain with hematoxylin to visualize cell nuclei (blue).
- Dehydration and Mounting:
 - Dehydrate the slides through a reverse graded ethanol series and xylene.

- Mount with a permanent mounting medium and a coverslip for microscopic examination.

Conclusion

TMEM45B exhibits a broad but distinct expression pattern in normal human tissues, with the highest transcript levels found in the esophagus and colon. At the protein level, it is widely detected with a predominant cytoplasmic localization. While its role in normal physiology is still under investigation, its specific localization to the trans-Golgi in certain neurons and its putative link to the Wnt/ β -catenin pathway in disease states suggest functions in protein trafficking and cell signaling. The provided data and protocols serve as a foundational resource for researchers investigating TMEM45B's role in health and its potential as a biomarker or therapeutic target in disease.

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